

Synthesis pathway of Pelanserin for laboratory use

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Compound of Interest

Compound Name: *Pelanserin*

CAS No.: *2208-51-7*

Cat. No.: *B1217074*

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An In-depth Technical Guide for the Laboratory Synthesis of **Pelanserin**

This guide provides a comprehensive, technically detailed pathway for the laboratory-scale synthesis of **Pelanserin**, a compound of interest for researchers in drug development and medicinal chemistry. Drawing from established synthetic methodologies for its constituent fragments, this document outlines a robust and reproducible convergent synthesis strategy. The protocols described herein are designed to be self-validating, with explanations for key experimental choices to ensure both scientific integrity and practical success.

Introduction to Pelanserin

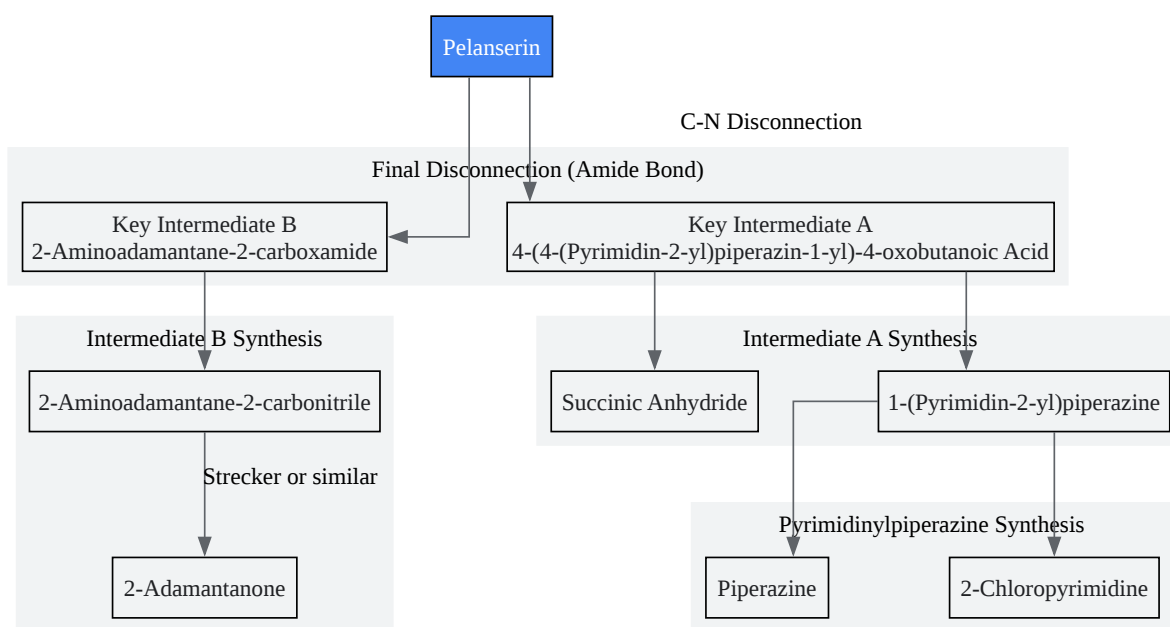
Pelanserin, with the chemical name 2-{{4-(4-(pyrimidin-2-yl)piperazin-1-yl)butanoyl}amino}adamantane-2-carboxamide, is a complex molecule incorporating a rigid adamantane scaffold, a well-known pharmacophore that can enhance lipophilicity and metabolic stability.^[1] The adamantyl moiety is connected via an amide linkage to a flexible linker chain, which in turn is attached to a pyrimidinylpiperazine group. This latter group is a common structural motif in compounds targeting monoamine neurotransmitter systems. While **Pelanserin** itself is a specific research compound, its structural analogues, such as

adatanserin, have shown high affinity for serotonin receptors, suggesting its potential utility in neuroscience and related therapeutic areas.[2]

This guide details a convergent synthesis strategy, which involves the independent preparation of key molecular fragments followed by their final assembly. This approach is often more efficient for complex molecules, allowing for higher overall yields and simpler purification of intermediates.

Retrosynthetic Analysis

A retrosynthetic approach to **Pelanserin** logically disconnects the molecule at the final amide bond formed. This convergent strategy simplifies the synthesis into the preparation of two key intermediates: a carboxylic acid-containing fragment and an amino-carboxamide fragment.



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Caption: Retrosynthetic analysis of **Pelanserin**.

Synthesis of Key Intermediates

This section provides detailed protocols for the synthesis of the three primary building blocks required for the final assembly of **Pelanserin**.

Part A: Synthesis of 1-(Pyrimidin-2-yl)piperazine

This intermediate is synthesized via a nucleophilic aromatic substitution reaction between 2-chloropyrimidine and piperazine. Using a significant excess of piperazine is crucial to minimize the formation of the undesired 1,4-bis(pyrimidin-2-yl)piperazine byproduct.[3]

Experimental Protocol:

- To a stirred solution of piperazine (4.0 equivalents) and potassium carbonate (1.5 equivalents) in water (approx. 0.4 M relative to chloropyrimidine), add 2-chloropyrimidine (1.0 equivalent) in small portions at 50-65 °C.
- Maintain the reaction mixture at 60-65 °C and stir for 1-2 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature.
- Extract the aqueous solution three times with chloroform or dichloromethane.
- Combine the organic phases, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield 1-(pyrimidin-2-yl)piperazine, typically as a yellow oil.[3] This product is often of sufficient purity to be used in the next step without further purification.

Part B: Synthesis of 4-(4-(Pyrimidin-2-yl)piperazin-1-yl)-4-oxobutanoic Acid

This key intermediate is prepared by the ring-opening of succinic anhydride with the secondary amine of the piperazine ring. This reaction creates the four-carbon linker and terminates it with a carboxylic acid group, ready for the final amide coupling.[4]

Experimental Protocol:

- Dissolve 1-(pyrimidin-2-yl)piperazine (1.0 equivalent) in a suitable aprotic solvent such as dichloromethane or tetrahydrofuran (THF).
- Add succinic anhydride (1.1 equivalents) to the solution.
- Stir the reaction mixture at room temperature for 4-6 hours, or until TLC analysis indicates the complete consumption of the starting piperazine derivative.
- If a precipitate forms, collect it by filtration. If not, concentrate the solvent under reduced pressure.
- The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure butanoic acid derivative.

Part C: Synthesis of 2-Aminoadamantane-2-carboxamide

The synthesis of this geminally disubstituted adamantane derivative begins with 2-adamantanone and proceeds through a nitrile intermediate.^[1] The controlled partial hydrolysis of the α -amino nitrile is a critical step to yield the primary amide without over-hydrolyzing to the carboxylic acid.^[1]

Experimental Protocol:

- Step 1: Synthesis of 2-Aminoadamantane-2-carbonitrile. A variation of the Strecker synthesis is employed. To a solution of 2-adamantanone (1.0 equivalent) in an alcohol/water mixture (e.g., 3:1 EtOH/H₂O), add sodium cyanide (2.0 equivalents) and ammonium carbonate (1.5 equivalents).
- Heat the mixture in a sealed pressure vessel to 120 °C for 3-4 hours.^[5]
- After cooling, the product can be isolated by extraction and purified.
- Step 2: Controlled Hydrolysis to Amide. The hydrolysis of the nitrile to the carboxamide is a sensitive step. A common method involves treating the 2-aminoadamantane-2-carbonitrile

with concentrated sulfuric acid in a mixture of acetic acid and acetic anhydride at a controlled temperature (e.g., below 40 °C).[6]

- Careful quenching of the reaction with ice/water followed by neutralization with a base (e.g., NaOH or NH₄OH) will precipitate the crude 2-aminoadamantane-2-carboxamide.
- The product can be purified by recrystallization.

Final Convergent Step: Amide Coupling to Yield Pelanserin

The final step in the synthesis is the formation of an amide bond between the carboxylic acid of the pyrimidinylpiperazine fragment and the primary amine of the adamantane fragment. This reaction requires a coupling agent to activate the carboxylic acid.[7]

Reagent/Parameter	Quantity/Condition	Purpose
Intermediate from Part B	1.0 equivalent	Carboxylic Acid Component
Intermediate from Part C	1.0-1.1 equivalents	Amine Component
Coupling Agent (e.g., HATU)	1.1-1.2 equivalents	Activates carboxylic acid
Base (e.g., DIPEA)	2.0-3.0 equivalents	Scavenges acid byproduct
Solvent	Anhydrous DMF or DCM	Reaction Medium
Temperature	0 °C to Room Temp	Controlled Reaction
Reaction Time	2-12 hours	Monitored by TLC

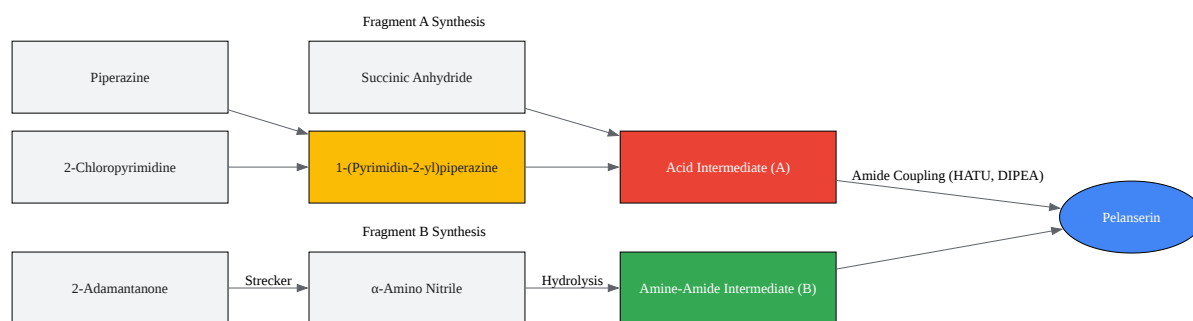
Experimental Protocol:

- Dissolve 4-(4-(pyrimidin-2-yl)piperazin-1-yl)-4-oxobutanoic acid (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF).
- Add the coupling agent, such as HATU (1.1 eq), and a non-nucleophilic base, such as N,N-Diisopropylethylamine (DIPEA, 2.5 eq).[8]

- Stir the mixture at room temperature for 15-30 minutes to allow for the formation of the activated ester.
- Add a solution of 2-aminoadamantane-2-carboxamide (1.05 eq) in DMF to the reaction mixture.
- Allow the reaction to stir at room temperature for several hours until completion, as monitored by TLC.
- Upon completion, quench the reaction by adding water, which will precipitate the crude **Pelanserin**.
- Collect the solid by filtration, wash with water, and dry under vacuum.
- The final product can be purified by column chromatography on silica gel or by recrystallization to achieve high purity.

Overall Synthetic Workflow

The following diagram illustrates the complete forward synthesis of **Pelanserin** from commercially available starting materials.



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Caption: Convergent synthetic workflow for **Pelanserlin**.

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